Application Notes: Preparation of BMS-1166 Hydrochloride Stock Solution

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Compound of Interest

Compound Name:	*BMS-1166 hydrochloride*
Cat. No.:	*B8086991*

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Introduction

BMS-1166 hydrochloride is a potent and selective small-molecule inhibitor of the programmed cell death 1/programmed death-ligand 1 (PD-1/PD-L1) protein-protein interaction.[1][2][3] It functions as an immune checkpoint inhibitor by inducing the dimerization of PD-L1 and blocking its interaction with the PD-1 receptor, which helps to restore T-cell activation and enhance anti-tumor immune responses.[1][4] Proper preparation and storage of **BMS-1166 hydrochloride** stock solutions are critical for ensuring experimental reproducibility and accuracy in cancer immunology research. These application notes provide a detailed protocol for the preparation, handling, and storage of **BMS-1166 hydrochloride** stock solutions for in vitro research applications.

Physicochemical Properties

A summary of the key physicochemical properties of **BMS-1166 hydrochloride** is presented below. This information is essential for accurate stock solution preparation and experimental design.

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Property	Value	References
Formal Name	(4R)-1-[[5-chloro-2-[(3-cyanophenyl)methoxy]-4-[[3-(2,3-dihydro-1,4-benzodioxin-6-yl)-2-methylphenyl]methoxy]phenyl]methyl]-4-hydroxy-D-proline, monohydrochloride	[3]
Molecular Formula	$C_{36}H_{33}ClN_2O_7 \cdot HCl$	[3]
Molecular Weight	677.57 g/mol	[5]
CAS Number	2113650-05-6	[3][5]
Appearance	White to off-white solid powder	[6]
Purity	≥98%	[3][7]
Solubility	Soluble in DMSO (e.g., 100 mg/mL or 125 mg/mL)[2][8], Insoluble in water[2]	
IC_{50}	1.4 nM for PD-1/PD-L1 interaction	[1][3][8]

Experimental Protocol: Stock Solution Preparation

This protocol details the steps for preparing a 10 mM stock solution of **BMS-1166 hydrochloride** in Dimethyl Sulfoxide (DMSO).

Materials:

- **BMS-1166 hydrochloride** powder
- Anhydrous or fresh, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber, or foil-wrapped microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filter-equipped tips

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- Analytical balance
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Handle **BMS-1166 hydrochloride** powder in a chemical fume hood or a ventilated enclosure to avoid inhalation.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information before handling the compound.

Procedure:

- Equilibration: Allow the vial of **BMS-1166 hydrochloride** powder to reach room temperature before opening to prevent moisture condensation.
- Weighing: Accurately weigh the desired amount of **BMS-1166 hydrochloride** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.78 mg of the compound.
  - Calculation:
    - Desired Volume (L) x Desired Molarity (mol/L) x Molecular Weight (g/mol) = Mass (g)
    - 0.001 L x 0.010 mol/L x 677.57 g/mol = 0.00678 g = 6.78 mg
- Dissolution: Add the appropriate volume of fresh, high-purity DMSO to the weighed powder. For the example above, add 1 mL of DMSO.
  - Note: Hygroscopic or moisture-absorbing DMSO can significantly reduce the solubility of the compound; always use newly opened or anhydrous DMSO.[2][8]

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- Mixing: Cap the vial securely and vortex thoroughly until the powder is completely dissolved. If dissolution is slow, gentle warming or brief sonication in an ultrasonic bath can be used to facilitate the process.[8] Visually inspect the solution against a light source to ensure there are no visible particulates.

- Aliquoting and Storage: To avoid repeated freeze-thaw cycles that can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed amber vials.[1][8]

- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, and preparation date.

Storage and Stability

Proper storage is crucial for maintaining the integrity and activity of the **BMS-1166 hydrochloride** stock solution.

- Long-term Storage: Store aliquots at -80°C for up to 1-2 years.[1][2]

- Short-term Storage: For frequent use, aliquots can be stored at -20°C for up to 1 month.[2][8]

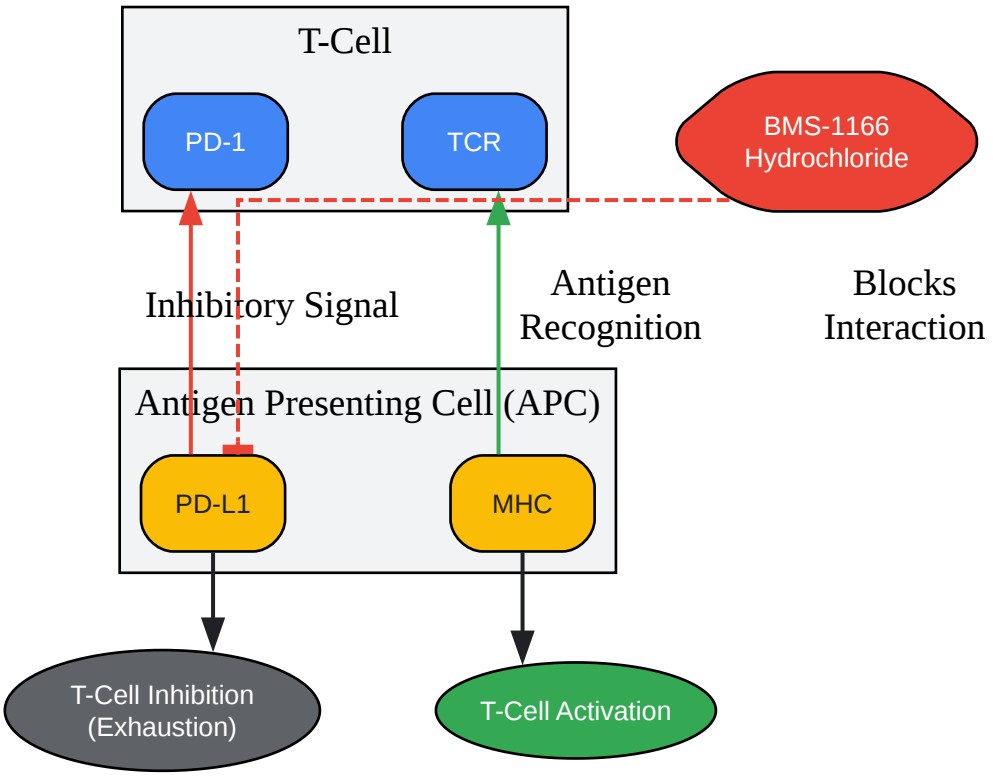
- Powder Form: The solid powder can be stored at -20°C for up to 3 years.[8]

Before use, thaw a single aliquot at room temperature and mix gently before further dilution into aqueous media for your experiments. Avoid storing diluted aqueous solutions for extended periods.

Mechanism of Action Visualization

BMS-1166 hydrochloride inhibits the PD-1/PD-L1 immune checkpoint pathway. This pathway is a key regulator of T-cell activation. The following diagram illustrates how BMS-1166 blocks this interaction.

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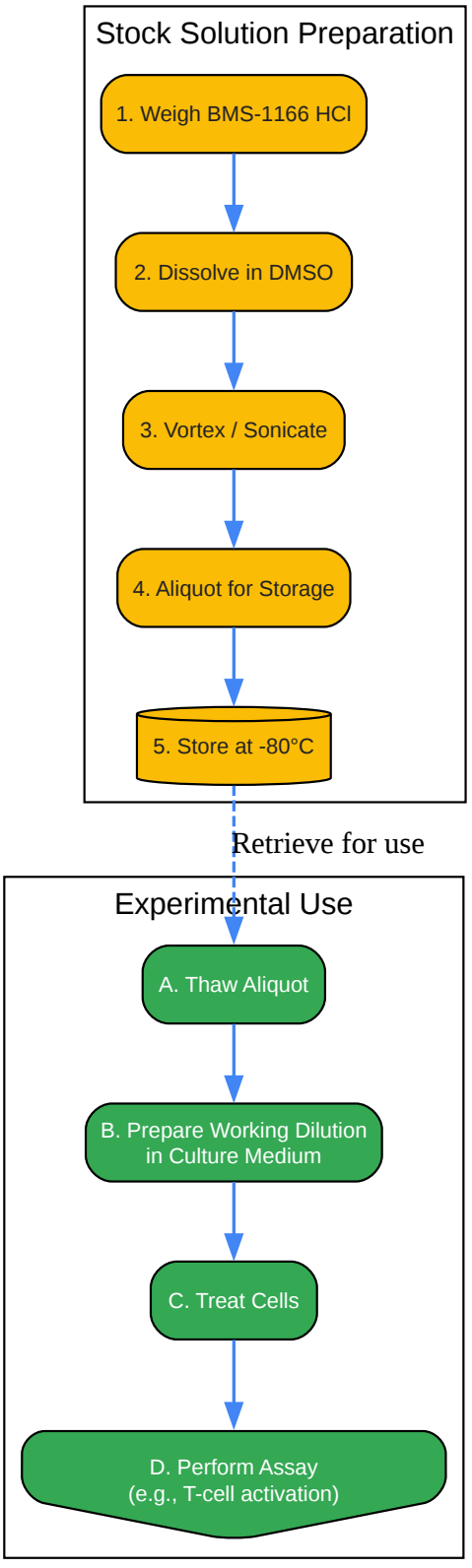
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Caption: PD-1/PD-L1 signaling pathway and inhibition by BMS-1166.

Experimental Workflow

The diagram below outlines the logical workflow for preparing and using the **BMS-1166 hydrochloride** stock solution in a typical cell-based assay.

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Caption: Workflow for **BMS-1166 hydrochloride** stock preparation and use.

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- To cite this document: BenchChem. [Application Notes: Preparation of BMS-1166 Hydrochloride Stock Solution]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8086991/docs#application-notes-preparation-of-bms-1166-hydrochloride-stock-solution]

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